A Comprehensive Technical Guide to the Thermodynamic Properties of Phosphorus Sulfides

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Compound of Interest		
Compound Name:	Phosphorus(V) sulfide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known thermodynamic properties of phosphorus sulfides, a class of inorganic compounds with significant applications in various fields, including the development of pharmaceuticals and agrochemicals. This document summarizes key quantitative data, outlines experimental methodologies for their determination, and presents a logical workflow for these experimental processes.

Introduction to Phosphorus Sulfides

Phosphorus sulfides are a family of compounds with the general formula P_4S_n (where n can range from 2 to 10). Among these, phosphorus pentasulfide (P_4S_{10}) and phosphorus sesquisulfide (P_4S_3) are of significant commercial importance.[1] P_4S_{10} is a key reagent in the synthesis of organosulfur compounds, including insecticides and lubricant additives, while P_4S_3 is notably used in the production of "strike-anywhere" matches. Several other phosphorus sulfides, often existing as isomers, are also known, including P_4S_4, P_4S_5, P_4S_6, P_4S_7, P_4S_8, and P_4S_9. The molecular structures of all known phosphorus sulfides are based on a tetrahedral arrangement of four phosphorus atoms.

Thermodynamic Data of Phosphorus Sulfides

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The following tables summarize the available quantitative thermodynamic data for key phosphorus sulfides. It is important to note that comprehensive thermodynamic data for all known phosphorus sulfides is not readily available in the literature. The data presented here is primarily for the most well-studied compounds, P_4S_3 and P_4S_{10}. All data is for the standard state (25 °C and 100 kPa) unless otherwise specified.

Table 1: Standard Enthalpy of Formation (ΔfH°)

Compound	Formula	State	ΔfH° (kJ/mol)
Phosphorus Sesquisulfide	P_4S_3	solid	-154.808[2]
Phosphorus Sesquisulfide	P_4S_3	gas	-81.1696[2]
Phosphorus Pentasulfide	P_4S_{10}	solid	-364[3]

Note: The standard enthalpy of formation is the change in enthalpy when one mole of a substance in its standard state is formed from its constituent elements in their standard states. For phosphorus, the standard reference state is white phosphorus.[4][5]

Table 2: Standard Molar Entropy (S°)

Compound	Formula	State	S° (J/mol·K)
Phosphorus Sesquisulfide	P_4S_3	solid	200.832[2]
Phosphorus Sesquisulfide	P_4S_3	gas	319.15552[2]
Phosphorus Pentasulfide	P_4S_{10}	solid	381.7[3]

Note: The standard molar entropy is the absolute entropy of one mole of a substance in its standard state.[6][7]

Table 3: Other Thermodynamic Properties of Phosphorus Pentasulfide (P_4S_{10})

Property	Value	Units
Specific Heat Capacity (Cp)	0.67[8]	$J \cdot g^{-1} \cdot K^{-1}$
Molar Heat Capacity (Cp)	296[3]	$J \cdot mol^{-1} \cdot K^{-1}$
Heat of Fusion (ΔHfus)	21.5[8]	$kJ \cdot mol^{-1}$
Heat of Vaporization (ΔHvap)	45.3[8]	$kJ \cdot mol^{-1}$
Heat of Combustion	-253.3×10^5[9]	J/kg

Experimental Protocols for Determining Thermodynamic Properties

The determination of the thermodynamic properties of phosphorus sulfides involves a range of experimental techniques. Below are detailed methodologies for key experiments.

Determination of Enthalpy of Formation by Calorimetry

The standard enthalpy of formation of phosphorus sulfides can be determined using calorimetry, which measures the heat released or absorbed during a chemical reaction.

3.1.1. Combustion Calorimetry

For compounds like phosphorus sulfides, combustion calorimetry is a common method. The enthalpy of combustion can be measured, and then Hess's Law can be applied to calculate the enthalpy of formation.

- Apparatus: A rotating-bomb calorimeter is particularly suitable for sulfur-containing compounds to ensure complete combustion and dissolution of the products in the absorbing solution.

- Procedure:

  - A precisely weighed sample of the phosphorus sulfide is placed in a crucible inside the bomb calorimeter.

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- The bomb is sealed and pressurized with excess pure oxygen.

- A small, known amount of a suitable absorbing solution (e.g., water or a dilute oxidizing agent) is added to the bomb to dissolve the combustion products (phosphorus oxides and sulfur oxides).

- The bomb is placed in a calorimeter vessel containing a known mass of water.

- The initial temperature of the water is recorded.

- The sample is ignited electrically.

- The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.

- The heat capacity of the calorimeter system (bomb, water, etc.) is determined by burning a standard substance with a known heat of combustion (e.g., benzoic acid).

- The heat released during the combustion of the phosphorus sulfide is calculated from the temperature change and the heat capacity of the calorimeter.

- The products of combustion are analyzed to ensure complete reaction and to correct for any side reactions.

- Using the measured enthalpy of combustion and the known standard enthalpies of formation of the combustion products (e.g., P_4O_{10} and SO_2), the standard enthalpy of formation of the phosphorus sulfide is calculated using Hess's Law. For example, for the combustion of P_4S_3: $P_4S_3(s) + 8O_2(g) \rightarrow P_4O_{10}(s) + 3SO_2(g)$ $\Delta H°c = [\Delta fH°(P_4O_{10}, s) + 3 * \Delta fH°(SO_2, g)] - [\Delta fH°(P_4S_3, s) + 8 * \Delta fH°(O_2, g)]$ Since $\Delta fH°(O_2, g)$ is zero by definition, the equation can be rearranged to solve for $\Delta fH°(P_4S_3, s)$.

3.1.2. Reaction Calorimetry

Direct synthesis from the elements in a calorimeter can also be used.

- Apparatus: A dead-ended flow system in an electrically calibrated isoperibol calorimeter can be employed for reactions involving gaseous reactants like chlorine, and a similar principle

can be applied for the reaction of phosphorus with sulfur.

- Procedure:

  - A known amount of white phosphorus is placed in a reaction vessel within the calorimeter.

  - A controlled flow of molten sulfur is introduced to react with the phosphorus.

  - The heat evolved during the reaction is measured by the temperature change of the surrounding medium in the calorimeter.

  - The calorimeter is calibrated electrically to determine its heat capacity.

  - The enthalpy of formation is calculated from the heat evolved and the amount of phosphorus sulfide formed.

Determination of Standard Molar Entropy

The standard molar entropy of a substance is determined by measuring its heat capacity as a function of temperature from near absolute zero to the standard temperature (298.15 K).

- Apparatus: A low-temperature adiabatic calorimeter.

- Procedure:

  - A sample of the pure phosphorus sulfide is cooled to a temperature close to 0 K.

  - Heat is supplied to the sample in small, known increments, and the resulting temperature increase is measured precisely.

  - The heat capacity (C_p) is calculated at each temperature.

  - A plot of C_p/T versus T is generated.

  - The absolute entropy at a given temperature T is the area under the curve of C_p/T versus T from 0 K to T.

  - If the substance undergoes any phase transitions (e.g., solid-solid, solid-liquid, liquid-gas) between 0 K and 298.15 K, the enthalpy of each transition (ΔH_{trans}) must be measured

(e.g., by differential scanning calorimetry) and the entropy change for the transition (ΔS_trans = ΔH_trans / T_trans) must be added to the integral of Cp/T dT.
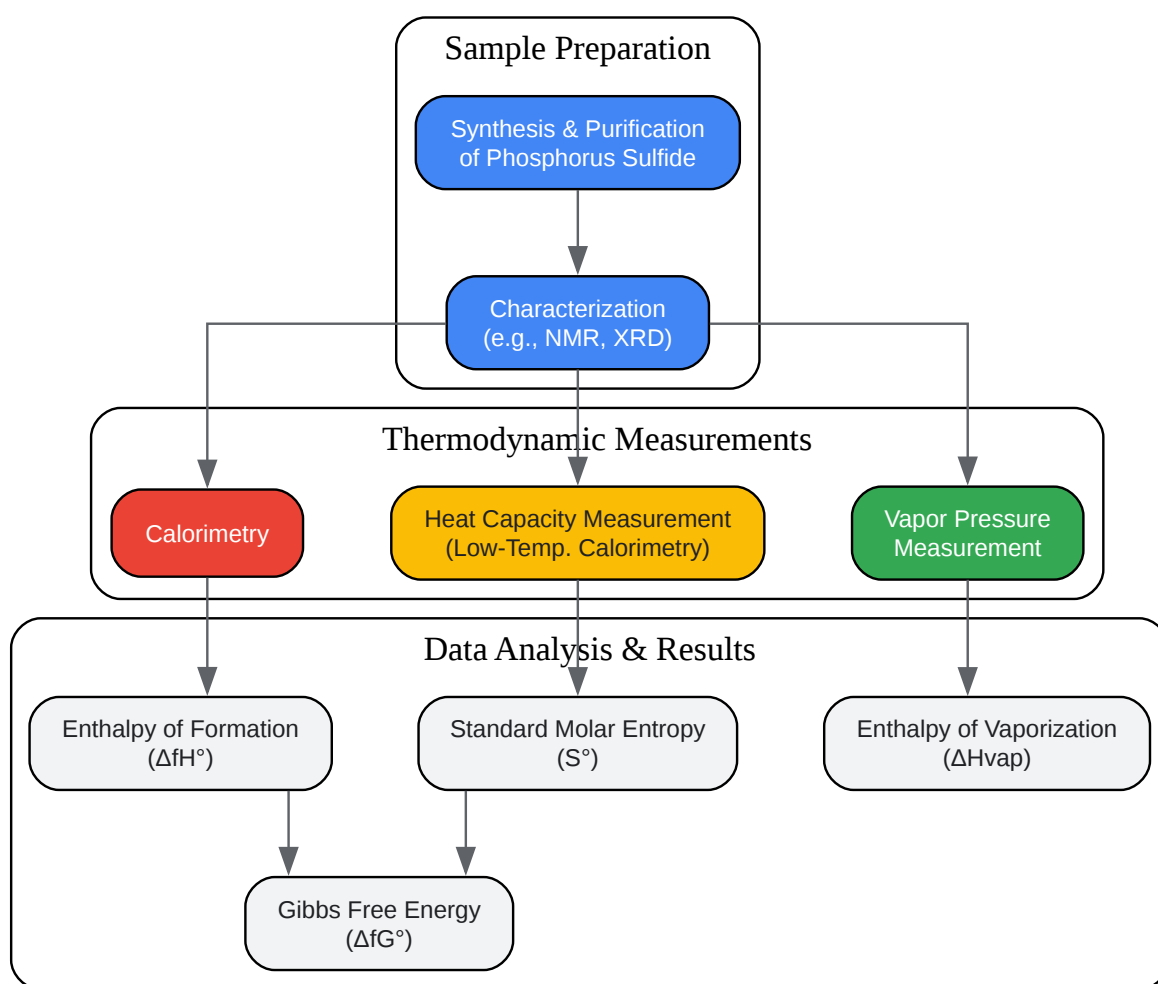
Vapor Pressure Measurements

Vapor pressure data is crucial for determining the enthalpy of vaporization and for understanding the volatility of the compounds.

- Apparatus: A static vapor pressure measurement apparatus or a Knudsen cell mass spectrometer.

- Static Method:

  - A sample of the phosphorus sulfide is placed in a thermostated vessel connected to a pressure-measuring device (manometer).

  - The sample is thoroughly degassed to remove any volatile impurities.

  - The temperature of the sample is precisely controlled, and the corresponding vapor pressure is measured.

  - Measurements are repeated at various temperatures.

  - The Clausius-Clapeyron equation ($\ln(P) = -\Delta Hvap/R * (1/T) + C$) can then be used to determine the enthalpy of vaporization from a plot of ln(P) versus 1/T.

- Knudsen Cell Mass Spectrometry:

  - This technique is suitable for measuring low vapor pressures at high temperatures.

  - A small amount of the sample is placed in a Knudsen cell (an effusion cell with a small orifice).

  - The cell is heated in a high-vacuum system.

  - The molecules effusing from the orifice are ionized and detected by a mass spectrometer.

- The intensity of the ion current is proportional to the partial pressure of the effusing species.

- The relationship between ion intensity and temperature can be used to determine thermodynamic properties.

Visualizing Experimental Workflows

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a phosphorus sulfide.

A generalized workflow for determining thermodynamic properties.

Conclusion

This guide has provided a summary of the available thermodynamic data for phosphorus sulfides and detailed the experimental methodologies used to obtain these crucial parameters. While data for P_4S_3 and P_4S_{10} are more readily available, further research is needed to establish a comprehensive thermodynamic database for the entire family of phosphorus sulfides. The experimental protocols and workflows outlined herein provide a solid foundation for researchers and scientists in drug development and other fields to understand and, where necessary, determine the thermodynamic properties of these important compounds. The continued investigation into the thermodynamics of phosphorus sulfides will undoubtedly contribute to their more effective and innovative application in various scientific and industrial endeavors.

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